

An In-Depth Technical Guide to the Spectroscopic Data of gamma-Ionone

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Compound of Interest

Compound Name: *gamma-Ionone*

CAS No.: 79-76-5

Cat. No.: B106490

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This guide provides a comprehensive analysis of the spectroscopic data of **gamma-ionone**, a key fragrance and flavor compound. It is intended for researchers, scientists, and professionals in drug development and related fields who utilize spectroscopic techniques for molecular characterization. This document moves beyond a simple data repository to offer insights into the structural nuances of **gamma-ionone** as revealed by Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

Introduction: The Significance of gamma-Ionone's Spectroscopic Signature

Gamma-ionone, with the molecular formula $C_{13}H_{20}O$ and a molecular weight of 192.30 g/mol, is a cyclic terpenoid ketone valued for its characteristic violet and woody aroma.^[1] Its structural isomerism with alpha- and beta-ionone necessitates precise analytical methods for its identification and characterization. Spectroscopic techniques provide a powerful toolkit for elucidating the unique structural features of **gamma-ionone**, which are critical for its function in various applications, from perfumery to potential therapeutic uses. Understanding the spectroscopic data is not merely an academic exercise; it is fundamental to quality control, synthetic pathway confirmation, and the exploration of its biochemical interactions.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Unraveling the Proton and Carbon Framework

NMR spectroscopy is an unparalleled tool for determining the detailed structure of organic molecules. By probing the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , we can map the connectivity and chemical environment of each atom within the **gamma-ionone** molecule.

^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum of **gamma-ionone** provides a wealth of information about the number of different types of protons and their neighboring atoms. While experimental data can vary slightly based on solvent and instrument parameters, a predicted ^1H NMR spectrum offers a solid foundation for interpretation.

Table 1: Predicted ^1H NMR Data for **gamma-ionone**

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
~6.8	d	1H	Olefinic Proton (C=CH-C=O)
~6.1	d	1H	Olefinic Proton (CH=C-C=O)
~4.7	s	1H	Exocyclic Methylene Proton
~4.5	s	1H	Exocyclic Methylene Proton
~2.3	s	3H	Methyl Ketone Protons (-C(O)CH ₃)
~2.2	m	1H	Allylic Proton
~1.9	m	2H	Cyclohexane Protons
~1.6	m	2H	Cyclohexane Protons
~1.0	s	6H	Gem-dimethyl Protons

Causality Behind the Chemical Shifts:

- Downfield Olefinic Protons (~6.1-6.8 ppm): The protons on the α,β -unsaturated ketone system are significantly deshielded due to the electron-withdrawing effect of the carbonyl group and the anisotropic effect of the pi systems.
- Exocyclic Methylene Protons (~4.5-4.7 ppm): These protons are characteristic of the exocyclic double bond, a key structural feature distinguishing **gamma-ionone** from its alpha and beta isomers. Their chemical shift is in the typical range for vinyl protons.
- Methyl Ketone Protons (~2.3 ppm): The singlet at this chemical shift is a classic indicator of a methyl group attached to a carbonyl carbon.
- Upfield Alkyl Protons (~1.0-2.2 ppm): The protons on the cyclohexane ring and the gem-dimethyl groups are in a more shielded environment, resulting in their upfield chemical shifts.

The gem-dimethyl groups appear as a sharp singlet due to their equivalence and lack of adjacent protons.

¹³C NMR Spectroscopy: Mapping the Carbon Skeleton

The ¹³C NMR spectrum provides a direct count of the non-equivalent carbon atoms in the molecule, offering a complementary view to the ¹H NMR data.

Table 2: Predicted ¹³C NMR Data for **gamma-Ionone**

Chemical Shift (ppm)	Carbon Atom Assignment
~198	C=O (Ketone)
~150	Quaternary Olefinic Carbon
~145	Olefinic CH
~130	Olefinic CH
~110	Exocyclic =CH ₂
~50	Quaternary Cyclohexane Carbon
~40	CH ₂ in Ring
~35	CH in Ring
~30	CH ₂ in Ring
~28	Gem-dimethyl Carbons
~25	Methyl Ketone Carbon

Expert Interpretation:

The downfield signal at approximately 198 ppm is unequivocally assigned to the carbonyl carbon of the ketone. The signals in the 110-150 ppm range correspond to the five sp² hybridized carbons of the two double bonds. The remaining signals in the upfield region represent the sp³ hybridized carbons of the cyclohexane ring and the methyl groups.

Experimental Protocol for NMR Spectroscopy

A self-validating system for acquiring high-quality NMR spectra is crucial for unambiguous structural elucidation.

Step-by-Step Methodology for NMR Sample Preparation and Data Acquisition:

- Sample Preparation:
 - Accurately weigh 5-10 mg of **gamma-ionone** for ^1H NMR or 20-50 mg for ^{13}C NMR.
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a clean, dry vial. The deuterated solvent is essential to avoid large solvent signals in the ^1H NMR spectrum and to provide a lock signal for the spectrometer.
 - Filter the solution through a pipette with a small cotton or glass wool plug into a clean, high-quality 5 mm NMR tube to remove any particulate matter which can degrade spectral resolution.
 - Cap the NMR tube securely.
- Instrument Setup and Data Acquisition:
 - Insert the NMR tube into the spectrometer's probe.
 - Lock the spectrometer onto the deuterium signal of the solvent. This ensures field stability during the experiment.
 - Shim the magnetic field to achieve homogeneity, which is critical for obtaining sharp, well-resolved peaks. This is an iterative process of adjusting the shim coils while observing the lock signal or a prominent singlet in the spectrum.
 - For ^1H NMR, acquire the spectrum using a standard pulse sequence. A sufficient number of scans should be averaged to achieve an adequate signal-to-noise ratio.
 - For ^{13}C NMR, a proton-decoupled pulse sequence is typically used to simplify the spectrum to single lines for each carbon. A larger number of scans is required due to the lower natural abundance of the ^{13}C isotope.

- Process the raw data by applying a Fourier transform, phasing the spectrum, and setting the reference (typically to the residual solvent peak or an internal standard like TMS).

Infrared (IR) Spectroscopy: Probing the Vibrational Fingerprint

IR spectroscopy provides valuable information about the functional groups present in a molecule by measuring the absorption of infrared radiation, which excites molecular vibrations.

Table 3: Characteristic IR Absorptions for **gamma-ionone**

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
~3080	C-H Stretch	=C-H (Exocyclic Methylene)
~2960-2870	C-H Stretch	C-H (Alkyl)
~1675	C=O Stretch	α,β-Unsaturated Ketone
~1640	C=C Stretch	Alkene
~890	C-H Bend (out-of-plane)	=CH ₂ (Exocyclic Methylene)

Causality Behind Experimental Choices:

The choice of sampling technique is critical for obtaining a high-quality IR spectrum. For a liquid sample like **gamma-ionone**, the neat film method is often preferred for its simplicity and the absence of solvent interference.

Experimental Protocol for FT-IR Spectroscopy (Neat Liquid Film)

- Sample Preparation:
 - Place a single drop of neat **gamma-ionone** onto the surface of a clean, dry salt plate (e.g., NaCl or KBr).

- Carefully place a second salt plate on top of the first, spreading the liquid into a thin, uniform film.
- Data Acquisition:
 - Place the salt plate assembly into the spectrometer's sample holder.
 - Acquire a background spectrum of the empty sample compartment to subtract any atmospheric (CO₂, H₂O) or instrumental contributions.
 - Acquire the sample spectrum.
 - The resulting spectrum should be displayed in terms of transmittance or absorbance versus wavenumber.

Mass Spectrometry (MS): Deciphering the Fragmentation Puzzle

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and fragmentation pattern of a molecule upon ionization. For **gamma-ionone**, Electron Ionization (EI) is a common method that leads to characteristic fragmentation.

Interpreting the Mass Spectrum of **gamma-ionone**

The mass spectrum of **gamma-ionone** is characterized by a molecular ion peak (M^{+}) at m/z 192, confirming its molecular weight. The fragmentation pattern provides a structural fingerprint.

Table 4: Key Mass Spectral Fragments of **gamma-ionone**

m/z	Proposed Fragment	Significance
192	$[\text{C}_{13}\text{H}_{20}\text{O}]^{+}$	Molecular Ion
177	$[\text{M} - \text{CH}_3]^{+}$	Loss of a methyl group
121	$[\text{C}_9\text{H}_{13}]^{+}$	Result of a retro-Diels-Alder reaction or subsequent fragmentation
93	$[\text{C}_7\text{H}_9]^{+}$	Further fragmentation of the m/z 121 ion
43	$[\text{CH}_3\text{CO}]^{+}$	Acylium ion, often the base peak in ketones

Mechanistic Insights into Fragmentation:

The fragmentation of **gamma-ionone** under EI conditions is governed by the stability of the resulting carbocations and radicals. The presence of the carbonyl group and the double bonds directs the fragmentation pathways. A detailed analysis of the mass spectra of the related alpha- and beta-ionone isomers provides a valuable comparative framework for understanding these processes.^[2]

- **α-Cleavage:** The bond adjacent to the carbonyl group can cleave, leading to the formation of a stable acylium ion at m/z 43 ($[\text{CH}_3\text{CO}]^{+}$). This is a very common fragmentation for ketones and is often the base peak.^[2]
- **McLafferty Rearrangement:** While possible, this rearrangement is less favored in cyclic systems compared to linear ketones.
- **Retro-Diels-Alder Reaction:** The cyclohexene ring can undergo a retro-Diels-Alder reaction, leading to the fragmentation of the ring and the formation of characteristic ions.

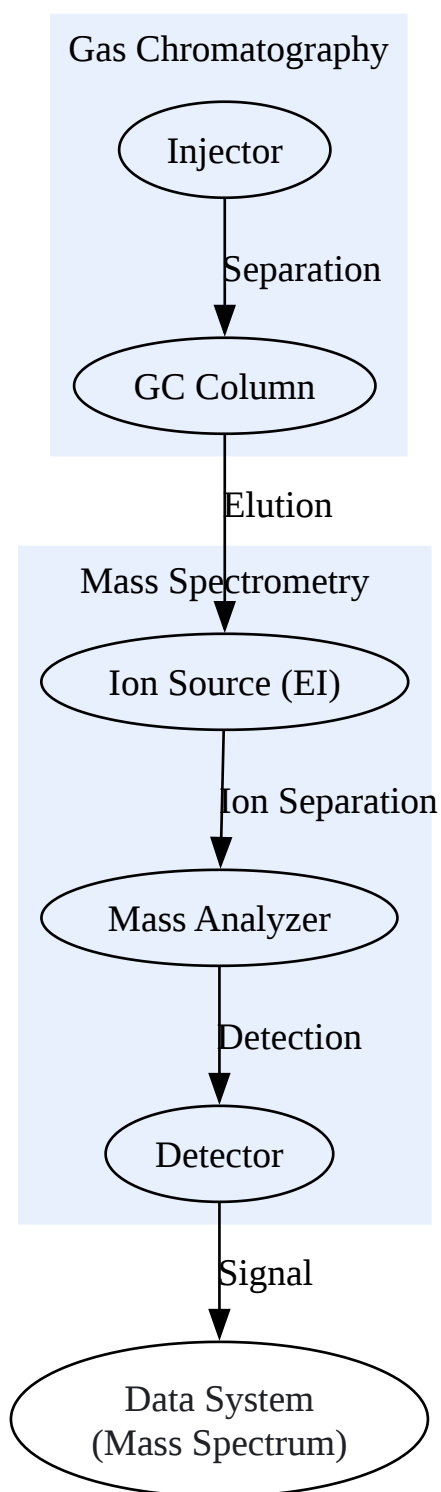
Experimental Protocol for GC-MS Analysis

Gas Chromatography-Mass Spectrometry (GC-MS) is the ideal platform for analyzing volatile compounds like **gamma-ionone**, providing both separation and structural information.

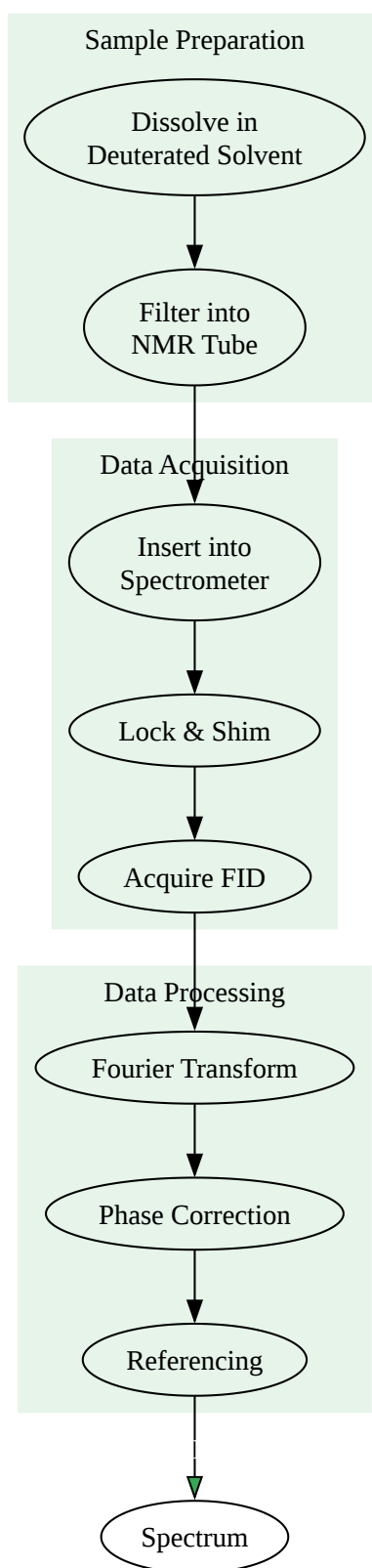
Step-by-Step GC-MS Methodology:

- Sample Preparation:
 - Prepare a dilute solution of **gamma-ionone** (e.g., 10-100 ppm) in a volatile organic solvent such as hexane or dichloromethane.
- GC Separation:
 - Inject a small volume (e.g., 1 μ L) of the sample solution into the GC injection port.
 - The sample is vaporized and carried by an inert gas (e.g., helium) through a capillary column. A non-polar column (e.g., HP-5) is often suitable for separating terpenes.[\[1\]](#)
 - A temperature program is used to ramp the column temperature, allowing for the separation of compounds based on their boiling points and interactions with the stationary phase.
- MS Detection:
 - As compounds elute from the GC column, they enter the ion source of the mass spectrometer.
 - Electron ionization (typically at 70 eV) is used to fragment the molecules.
 - The resulting ions are separated by their mass-to-charge ratio in the mass analyzer and detected.
 - A mass spectrum is generated for each eluting compound.

Visualization of Key Concepts



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Conclusion

The spectroscopic data of **gamma-ionone**, when properly acquired and interpreted, provide an unambiguous structural fingerprint. This guide has detailed the characteristic NMR, IR, and MS data, explained the underlying principles, and provided robust experimental protocols. By understanding the causality behind the spectroscopic features, researchers can confidently identify and characterize **gamma-ionone**, ensuring the integrity and quality of their work in the fields of fragrance, flavor, and beyond.

References

- Walwil, A. M. (2017). The Mass Spectra Analysis for α -Ionone and β -Ionone. International Journal of Chemistry, 9(3), 61. [[Link](#)]

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Sources

- [1. gamma-Ionone \(CAS 79-76-5\)|High Purity|For Research \[benchchem.com\]](#)
- [2. repository.aaup.edu \[repository.aaup.edu\]](#)
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